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TBDPSCI moisture sensitivity and handling

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Compound of Interest

Compound Name: tert-Butylchlorodiphenylsilane

Cat. No.: B1147699

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An In-depth Technical Guide to the Moisture Sensitivity and Handling of tert-Butyldiphenylsilyl Chloride (TBDPSCI)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Tert-Butyldiphenylsilyl chloride (TBDPSCI) is a versatile and widely utilized organosilicon compound in organic synthesis.[1] Its primary application is as a protecting group for hydroxyl functionalities, forming robust tert-butyldiphenylsilyl (TBDPS) ethers.[1][2] The significant steric bulk provided by the two phenyl groups and the tert-butyl group confers exceptional stability to the resulting silyl ether, particularly under acidic conditions.[2][3][4] This stability makes TBDPSCI an invaluable reagent in complex, multi-step syntheses where other silyl ethers might be labile.[5][6] However, the electrophilic nature of the silicon-chlorine bond also makes TBDPSCI highly susceptible to hydrolysis, necessitating specific handling and storage procedures to maintain its reactivity and prevent the formation of unwanted byproducts.[1][7] This guide provides a comprehensive overview of the moisture sensitivity of TBDPSCI, detailed protocols for its handling, and methods for mitigating the impact of hydrolysis.

Physicochemical Properties

TBDPSCI is typically a colorless to light yellow liquid with a boiling point of 90 °C at 0.01 mmHg.[7] Key properties are summarized in the table below.



Property	Value	References
CAS Number	58479-61-1	[1][8]
Molecular Formula	C16H19ClSi	[1][8]
Molecular Weight	274.86 g/mol	[7][9]
Appearance	Colorless to light yellow/orange liquid	
Density	~1.06 g/mL at 25 °C	[7]
Boiling Point	90 °C @ 0.01 mmHg	[7]
Flash Point	112 °C (233.6 °F)	
Solubility	Miscible in most organic solvents (e.g., DMF, CH ₂ Cl ₂ , THF)	[7][10]
Sensitivity	Moisture Sensitive	[7][11][12]

Moisture Sensitivity and Hydrolysis

The core of TBDPSCI's reactivity lies in the electrophilic silicon atom, which is readily attacked by nucleophiles. Water is a potent nucleophile that reacts with TBDPSCI in an undesirable hydrolysis pathway. This reaction is often rapid and leads to the formation of tert-butyldiphenylsilanol (TBDPS-OH).[13] The silanol byproduct can then undergo self-condensation to form 1,1,3,3-tetraphenyl-1,3-di-tert-butyldisiloxane.[13]

The presence of these byproducts can complicate reactions by consuming the reagent and introducing impurities that require removal during work-up and purification.[13] Therefore, handling TBDPSCI under strictly anhydrous conditions is critical for successful and reproducible synthetic outcomes.[1]



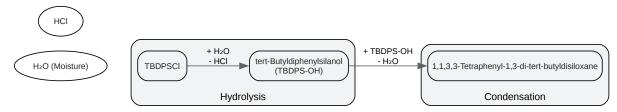


Diagram 1: TBDPSCI Hydrolysis Pathway



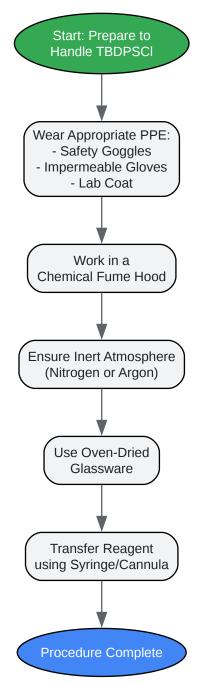


Diagram 2: Safe Handling Workflow for TBDPSCI



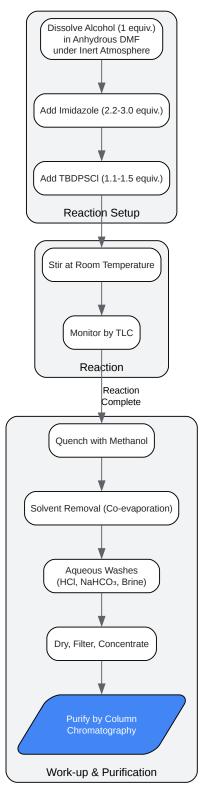


Diagram 3: Workflow for Protection of an Alcohol with TBDPSCI





Diagram 4: Relative Acidic Stability of Silyl Ethers

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